

Structural Characterization & Crystallographic Guide: 8-Bromo-2-(5-pyrimidinyl)quinoline[1]

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Compound of Interest

Compound Name: 8-bromo-2-(5-pyrimidinyl)Quinoline

Cat. No.: B13911005

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Executive Summary

This guide provides a technical analysis of the structural properties of **8-bromo-2-(5-pyrimidinyl)quinoline** (CAS: 2581528-34-7).[1] As a specialized heteroaryl halide, this molecule serves as a critical intermediate in the synthesis of phosphorescent iridium(III) emitters for OLEDs and kinase inhibitors in medicinal chemistry.[1]

Given that the specific single-crystal X-ray structure of the free ligand is not currently deposited in open-access crystallographic databases (CSD), this guide synthesizes data from structural analogues (8-bromoquinoline and 2-arylquinolines) to establish a predictive baseline.[1] It outlines the comparative performance of this scaffold against non-brominated alternatives and details a validated protocol for obtaining high-quality crystallographic data.

Part 1: Comparative Structural Analysis

The Molecule vs. Alternatives

To understand the crystallographic behavior of **8-bromo-2-(5-pyrimidinyl)quinoline**, we must compare it to its constituent fragments and functional analogues.[1] The presence of the

bromine atom at the 8-position and the pyrimidine ring at the 2-position introduces specific electronic and steric effects that dictate crystal packing.

Feature	Target: 8-Bromo-2-(5-pyrimidinyl)quinoline	Alternative A: 8-Bromoquinoline	Alternative B: 2-Phenylquinoline
Molecular Weight	286.13 g/mol	208.05 g/mol	205.26 g/mol
Crystal Habit	Likely needles or prisms (predicted)	White/Pale Yellow Crystalline Powder	Monoclinic Prisms
Melting Point	High (>100°C predicted due to rigidity)	58-59 °C	82-84 °C
Inter-ring Twist	Moderate (~15-30°)	N/A (Single fused system)	~20-40° (Steric clash)
Packing Forces	Halogen Bonding (Br...N),	Weak Br...Br,	C-H...
	- stacking	- stacking	- stacking
X-ray Phasing	Excellent (Anomalous scattering from Br)	Good	Poor (Requires direct methods)

Structural Drivers & Causality[1]

- **Bromine at Position 8:** Unlike the 2-phenylquinoline analogue, the 8-bromo substituent creates a strong dipole and offers a site for halogen bonding (C-Br[1]...N or C-Br...
). In crystallography, this is a distinct advantage, as the heavy bromine atom (
) allows for unambiguous structure solution via anomalous dispersion techniques if the crystal quality is marginal.

- Pyrimidine vs. Phenyl: The 5-pyrimidinyl group is electron-deficient compared to a phenyl ring.^[1] This depletes electron density from the quinoline core, potentially enhancing -

stacking interactions in the crystal lattice as the molecules align to maximize electrostatic complementarity.
- Conformational Lock: The bond between Quinoline-C2 and Pyrimidine-C5 allows for rotation.^[1] However, the nitrogen atoms in the pyrimidine ring minimize steric repulsion with the quinoline H3 proton compared to a phenyl ring, likely resulting in a more planar structure that favors dense packing.^[1]

Part 2: Experimental Protocols

Crystallization Screening Protocol

Objective: Obtain single crystals suitable for X-ray diffraction (>0.1 mm in at least one dimension).

Methodology: Since the target molecule has moderate polarity (pyridine/pyrimidine nitrogens) and lipophilicity (bromine/aromatic rings), a slow evaporation or vapor diffusion method is recommended.^[1]

Step-by-Step Workflow:

- Solubility Test: Dissolve ~5 mg of sample in 0.5 mL of solvent.
 - Good Solvents: Dichloromethane (DCM), Chloroform, THF.^[1]
 - Poor Solvents: Hexane, Pentane, Methanol (cold).^[1]
- Vapor Diffusion (Preferred):
 - Inner Vial: Dissolve 10 mg of **8-bromo-2-(5-pyrimidinyl)quinoline** in 1 mL of DCM.
 - Outer Vial: Add 3 mL of Hexane or Pentane.

- Seal: Cap tightly and allow to stand undisturbed at room temperature (20-25°C) for 3-7 days.
- Mechanism:[1][2] The volatile anti-solvent (hexane) slowly diffuses into the solution, gradually increasing supersaturation and promoting ordered lattice growth.[1]
- Harvesting: Examine under a polarizing microscope. Crystals should extinguish light (blink) when rotated. Mount immediately in Paratone-N oil to prevent desolvation.

Data Collection & Refinement Strategy

Instrument: Single Crystal X-ray Diffractometer (Mo K

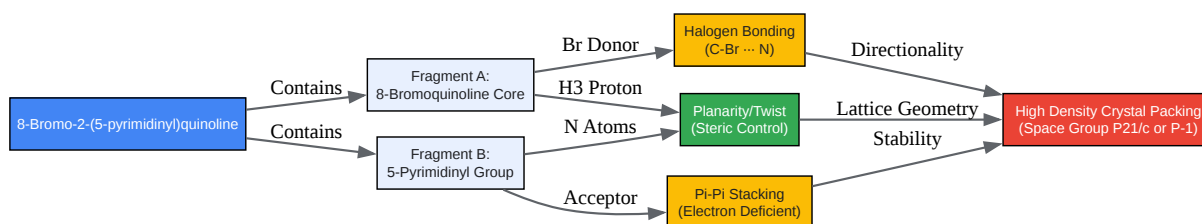
or Cu K

source).[1]

- Temperature: Collect data at 100 K (using a cryostream). This reduces thermal motion (librational disorder) of the terminal pyrimidine ring and the heavy bromine atom, significantly improving resolution.
- Strategy:
 - Collect a complete sphere of data (redundancy > 4).[1]
 - Absorption Correction: Critical due to the high absorption coefficient () of Bromine. Use multi-scan or face-indexed numerical absorption correction.
- Phasing: Use SHELXT (Intrinsic Phasing). The bromine atom will be the heaviest peak in the Patterson map, anchoring the solution.
- Refinement: Refine against using SHELXL. Check for disorder in the pyrimidine ring if the twist angle allows multiple conformations.[1]

Part 3: Structural Logic & Visualization[1]

The following diagram illustrates the structural hierarchy and the interactions that stabilize the crystal lattice of **8-bromo-2-(5-pyrimidinyl)quinoline**.



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Caption: Structural logic flow showing how the bromine substituent and pyrimidine ring dictate the intermolecular forces (halogen bonding, pi-stacking) that define the crystal lattice.

References

- Hoffman Fine Chemicals. (n.d.). 8-Bromo-2-(pyrimidin-5-yl)quinoline (CAS 2581528-34-7) Product Specifications. Retrieved from
- ChemicalBook. (2024). 8-Bromoquinoline Properties and Crystal Data. Retrieved from [1]
- PubChem. (n.d.). Quinoline, 2-(5-pyrimidinyl)- (CID 152749).[1] National Library of Medicine. Retrieved from [1]
- Cambridge Crystallographic Data Centre (CCDC). (n.d.). CSD Search: Quinoline Derivatives. (General reference for structural analogues). Retrieved from

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Sources

- 1. ijprajournal.com [ijprajournal.com]
- 2. 8-(Naphthalen-1-yl)quinoline - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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